

Application Notes and Protocols for Preparing LAH5 Peptide Stock Solutions

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Compound of Interest

Compound Name: LAH5

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Introduction

LAH5 is a synthetic, amphipathic cell-penetrating peptide (CPP) designed for the efficient intracellular delivery of various molecular cargoes.^{[1][2][3][4][5]} Its sequence, rich in lysine, alanine, leucine, and histidine residues, allows it to interact with and traverse cell membranes.^{[1][6]} A key application of **LAH5** is in the field of gene editing, where it has been shown to form nanocomplexes with Cas9 ribonucleoprotein (RNP) to facilitate its delivery into cells for targeted gene modification.^{[2][3][4][5][7][8]} Proper preparation of **LAH5** peptide stock solutions is a critical first step to ensure experimental reproducibility and success. These application notes provide detailed protocols for the solubilization, handling, and storage of **LAH5** peptide.

Physicochemical Properties and Storage

Accurate characterization and proper storage of the **LAH5** peptide are fundamental for maintaining its integrity and functionality. The lyophilized powder is the most stable form for long-term storage.

Table 1: Physicochemical Properties of **LAH5** Peptide

Property	Value	Reference
Sequence	Lys-Lys-Ala-Leu-Leu-Ala-Leu-Ala-Leu-His-His-Leu-Ala-His-Leu-Ala-His-His-Leu-Ala-Leu-Ala-Leu-Lys-Lys-Ala	[1] [6]
Molecular Weight	2803.44 g/mol	[1] [6]
Appearance	White to off-white solid	[1] [6]
Purity	>95% (Typically)	Vendor Specific
Solubility (in vitro)	≥ 100 mg/mL in DMSO (35.67 mM)	[1] [6]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Notes	Reference
Lyophilized Powder	-80°C	Up to 2 years	Sealed container, away from moisture and light.	[1] [9]
-20°C	Up to 1 year	Sealed container, away from moisture and light.	[1] [9]	
Stock Solution (in solvent)	-80°C	Up to 6 months	Aliquoted to avoid freeze-thaw cycles.	[1] [10]
-20°C	Up to 1 month	Aliquoted to avoid freeze-thaw cycles.	[1] [10]	

Experimental Protocols

Protocol 1: General Handling of Lyophilized Peptide

To prevent degradation and ensure accurate weighing, proper handling of the lyophilized **LAH5** peptide is essential.

- **Equilibration:** Before opening, allow the vial of lyophilized **LAH5** to equilibrate to room temperature in a desiccator.^[9] This prevents condensation from forming on the peptide, as it can be hygroscopic.^[9]
- **Weighing:** Weigh the desired amount of peptide quickly in a clean environment.
- **Storage:** Promptly reseal the vial and store the remaining lyophilized peptide at -20°C or -80°C as recommended.^[9]^[11]

Protocol 2: Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock of **LAH5**, leveraging its high solubility in dimethyl sulfoxide (DMSO).

- **Reagent Preparation:** Use a fresh, unopened bottle of anhydrous, sterile-filtered DMSO to prepare the stock solution. Hygroscopic DMSO can negatively impact solubility.^[1]^[6]
- **Calculation:** Determine the volume of DMSO required to achieve the desired stock concentration. (See Table 3 for examples).
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the pre-weighed **LAH5** peptide.
- **Mixing:** Vortex or sonicate the solution gently until the peptide is completely dissolved.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.^[1]^[10]
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.^[1]^[10]

Table 3: Example Volumes for **LAH5** Stock Solutions in DMSO

Desired Concentration	Mass of LAH5	Volume of DMSO to Add
10 mM	1 mg	35.67 μ L
10 mM	5 mg	178.35 μ L
20 mM	1 mg	17.84 μ L
20 mM	5 mg	89.18 μ L
35.67 mM (100 mg/mL)	10 mg	100 μ L

*Calculations are based on a molecular weight of 2803.44 g/mol .

Protocol 3: Preparation of Aqueous Stock Solution for Biological Experiments

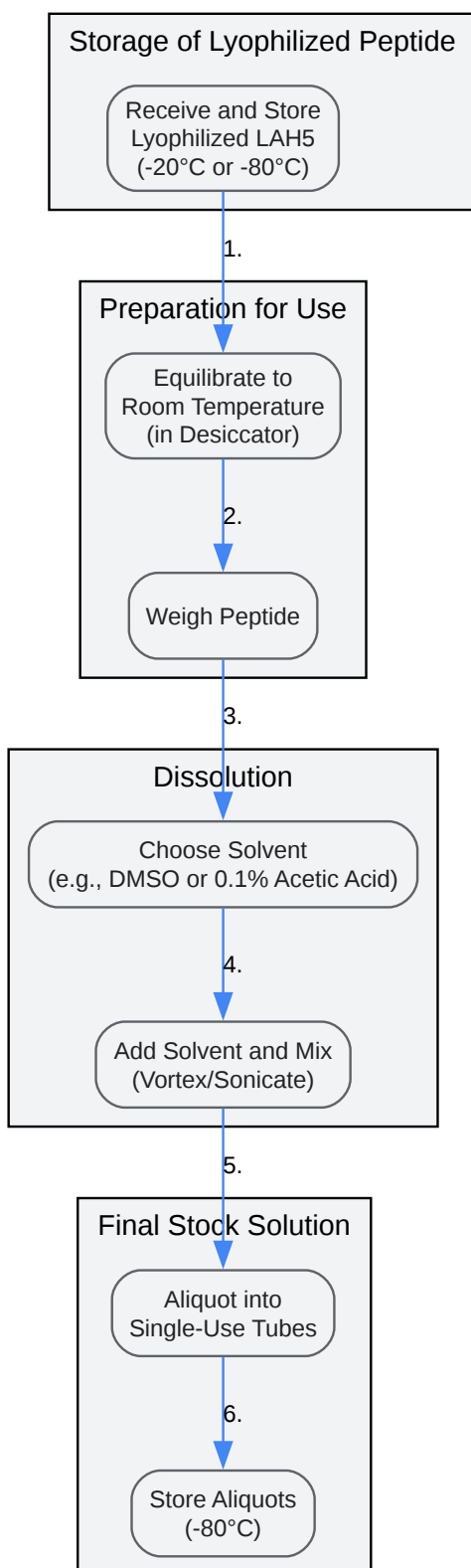
For many cell-based assays, an aqueous-based stock solution is preferred. The following protocol is based on methods used in recent gene-editing studies.[\[2\]](#)[\[12\]](#)

- Reagent Preparation: Prepare a 0.1% (v/v) acetic acid solution in nuclease-free water. Sterile filter the solution.
- Calculation: Determine the required volume of the 0.1% acetic acid solution to achieve the desired final peptide concentration (e.g., 750 μ M).[\[2\]](#)[\[12\]](#)
- Dissolution: Add the calculated volume of the acidic solution to the lyophilized **LAH5** peptide.
- Mixing: Gently vortex or pipette up and down to ensure the peptide is fully dissolved.
- Aliquoting and Storage: Aliquot the solution into single-use volumes and store at -80°C for up to 6 months.[\[1\]](#)

Visualized Workflows and Mechanisms

Peptide Handling and Stock Preparation Workflow

The following diagram outlines the critical steps from receiving the lyophilized peptide to preparing a ready-to-use stock solution.

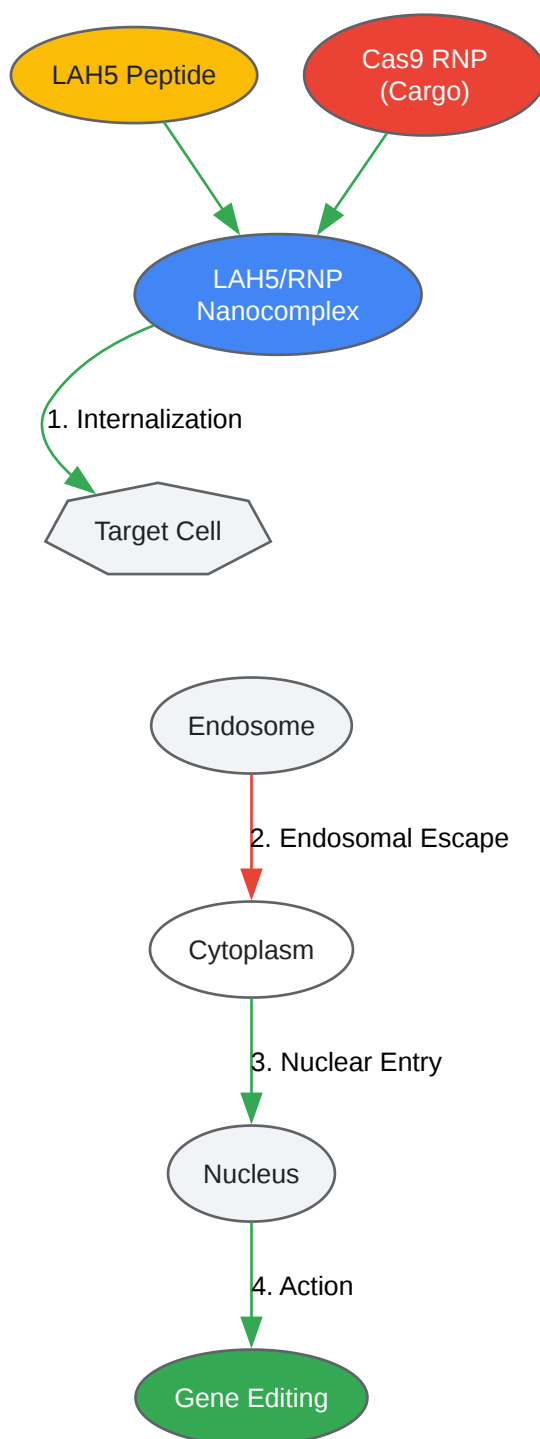


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Caption: Workflow for preparing **LAH5** peptide stock solutions.

LAH5-Mediated Cargo Delivery Mechanism

LAH5 facilitates the delivery of cargo, such as Cas9 RNP, by first forming a nanocomplex. This complex interacts with the cell membrane and is internalized. The peptide's properties then aid in endosomal escape, releasing the cargo into the cytoplasm. The peptide's properties then aid in endosomal escape, releasing the cargo into the cytoplasm.



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Caption: Mechanism of **LAH5**-mediated Cas9 RNP delivery.

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